

Savoxepin Mesylate: A Technical Guide for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Savoxepin mesylate

Cat. No.: B610699

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Introduction

Savoxepin, a tetracyclic cyano-dibenzoxepino-azepine derivative, is a potent antidopaminergic agent.^[1] This technical guide provides a comprehensive overview of the available information on **Savoxepin mesylate**, including its chemical identity, and delves into the broader pharmacological context of its mechanism of action as a dopamine D2 receptor antagonist. Due to the limited publicly available data specific to Savoxepin, this guide supplements known information with established principles and experimental protocols relevant to its drug class.

Chemical Identity and Molecular Structure

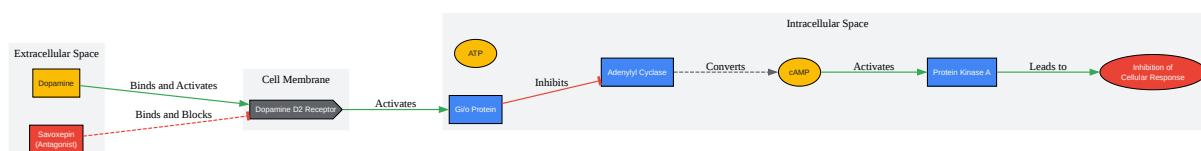
Savoxepin mesylate is identified by the following chemical and structural information.

Identifier	Value
CAS Number	79262-47-8[1][2][3][4]
Molecular Formula	C ₂₆ H ₃₀ N ₂ O ₄ S
Molecular Weight	466.59 g/mol
IUPAC Name	18-(cyclopentylmethyl)-8-oxa-18-azatetracyclo[13.5.0.0.0 ^{2,7} .0 ^{9,14}]icosa-1(15),2(7),3,5,9,11,13-heptaene-4-carbonitrile;methanesulfonic acid
Synonyms	CGP-19486A, Savoxepin mesilate

Molecular Structure:

[Chemical Structure of Savoxepin Mesylate]

Figure 1: Molecular Structure of Savoxepin Mesylate.



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References

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- To cite this document: BenchChem. [Savoxepin Mesylate: A Technical Guide for Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610699#savoxepin-mesylate-cas-number-and-molecular-structure]

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